



Application Notes: Acid Black 172 Staining Protocol for Polyamide Fibers

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Compound of Interest		
	Chromate(3-),bis[3-(hydroxy-	
Compound Name:	kO)-4-[[2-(hydroxy-kO)-1-	
	naphthalenyl]azo-kN1]-7-nitro-1-	
	naphthalenesulfonato(3-)]-,	
	trisodium	
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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a detailed protocol for the staining of polyamide fibers using Acid Black 172. This guide is intended for laboratory professionals in research, quality control, and materials science.

Introduction

Acid Black 172 is a pre-metallized acid dye widely used for dyeing protein and polyamide fibers such as wool, silk, and nylon.[1][2][3] Its molecular structure, which includes sulfonic acid groups, allows it to form strong ionic bonds with the cationic amino groups present in polyamide fibers under acidic conditions.[1][4] This results in deep, uniform black shades with good fastness properties. This protocol outlines the necessary steps, reagents, and conditions for achieving optimal staining results on polyamide fibers.

Quantitative Data

The following tables summarize the key quantitative parameters for the staining protocol and the expected performance of Acid Black 172.



Table 1: Staining Protocol Parameters

Parameter	Value	Notes
Acid Black 172 Concentration	2% (on weight of fiber)	Can be adjusted based on desired shade intensity.
Material to Liquor Ratio	1:20	Ensures even dye uptake.
рН	4.5 - 5.5	Critical for dye-fiber interaction.
Staining Temperature	90°C	Optimal temperature for dye penetration.
Staining Time	30 minutes	Sufficient time for dye exhaustion at 90°C.
Leveling Agent	1 g/L	Promotes uniform dye distribution.
Acetic Acid	1 g/L	Used to achieve the target pH.

Data adapted from a general acid dye protocol for nylon yarn.[5]

Table 2: Color Fastness of Acid Black 172 on Wool Fabric

Fastness Test	Grade (ISO)
Light Fastness	7
Soaping	4-5
Seawater	5
Chlorine	5
Perspiration	5

Note: This data is for wool fabric and can be considered indicative for polyamide fibers due to their similar chemical nature.[6]



Experimental Protocol

This protocol details the step-by-step procedure for staining polyamide fibers with Acid Black 172.

- 1. Materials and Reagents:
- Polyamide fiber sample
- Acid Black 172 dye powder
- Glacial Acetic Acid
- Leveling agent (anionic)
- Distilled water
- · Beakers or dyeing vessel
- Heating apparatus with temperature control (e.g., water bath, heating mantle)
- Stirring rod
- pH meter or pH indicator strips
- 2. Preparation of the Dyebath:
- Calculate the required amount of water based on a 1:20 material-to-liquor ratio (e.g., for a 5-gram sample, use 100 mL of water).[5]
- In the dyeing vessel, add the calculated amount of distilled water.
- Add the leveling agent (1 g/L) to the water and stir until dissolved.[5]
- Accurately weigh the Acid Black 172 dye (2% of the fiber weight) and dissolve it in a small amount of hot water before adding it to the main dyebath. Stir thoroughly.
- Add acetic acid (1 g/L) to the dyebath to adjust the pH to a range of 4.5-5.5.[5] Verify the pH using a pH meter or indicator strips.



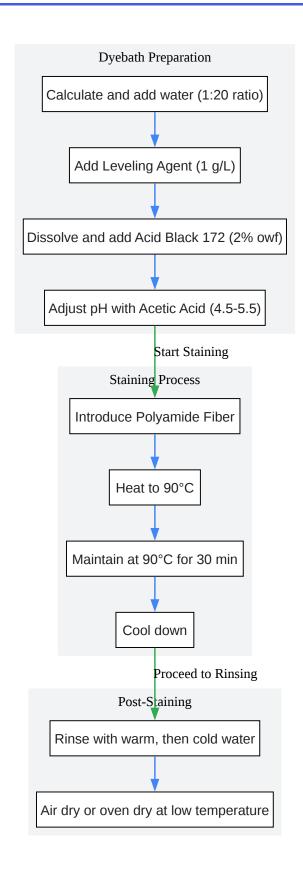
3. Staining Procedure:

- Introduce the polyamide fiber sample into the prepared dyebath.
- Begin heating the dyebath, gradually raising the temperature to 90°C.
- Maintain the temperature at 90°C for 30 minutes, ensuring the sample is fully submerged and gently agitated periodically for uniform dyeing.[5]
- After 30 minutes, turn off the heat and allow the dyebath to cool down.
- 4. Rinsing and Drying:
- Once cooled, remove the stained polyamide fiber from the dyebath.
- Rinse the fiber thoroughly under running warm water, followed by a cold water rinse, until the water runs clear.
- Squeeze out excess water gently and allow the fiber to air dry or dry in a low-temperature oven.

Visualizations

Experimental Workflow for Acid Black 172 Staining





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Caption: Workflow diagram of the Acid Black 172 staining protocol for polyamide fibers.



Mechanism of Acid Black 172 Binding to Polyamide Fiber

Caption: Diagram illustrating the ionic interaction between Acid Black 172 and polyamide.

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